

4-Heptanol CAS number and molecular formula

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Compound of Interest

Compound Name: **4-Heptanol**

Cat. No.: **B146996**

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An In-depth Technical Guide to 4-Heptanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Heptanol**, a secondary alcohol with applications in various scientific and industrial fields. This document details its chemical and physical properties, provides experimental protocols for its synthesis and key reactions, and explores its interactions with biological systems.

Core Chemical and Physical Properties

4-Heptanol, also known as dipropylcarbinol, is a colorless liquid. Its fundamental identifiers and physicochemical properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	589-55-9	[1] [2]
Molecular Formula	C7H16O	[1] [2]
Molecular Weight	116.20 g/mol	[1] [2]
Density	0.817 g/cm ³ at 20 °C	
Boiling Point	155-157 °C	
Flash Point	60 °C (140 °F)	
Solubility in Water	1.9 g/L at 20 °C	
Refractive Index	1.421 at 20 °C	
Vapor Pressure	0.8 mmHg at 25 °C	

Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **4-Heptanol** are provided below. These protocols are foundational for laboratory-scale preparation and further derivatization.

Synthesis of 4-Heptanol via Grignard Reaction

This protocol outlines the synthesis of **4-Heptanol** by the reaction of a propylmagnesium bromide Grignard reagent with butanal.

Materials:

- Magnesium turnings
- 1-Bromopropane
- Anhydrous diethyl ether
- Butanal
- 1 M Hydrochloric acid

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings. Add a solution of 1-bromopropane in anhydrous diethyl ether dropwise from the dropping funnel to initiate the reaction. Once the reaction begins, add the remaining 1-bromopropane solution at a rate that maintains a gentle reflux. After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Butanal: Cool the Grignard reagent solution in an ice bath. Add a solution of butanal in anhydrous diethyl ether dropwise from the dropping funnel with vigorous stirring. Control the rate of addition to maintain a gentle reflux. After the addition is complete, stir the reaction mixture at room temperature for 1 hour.
- Work-up: Carefully quench the reaction by the slow, dropwise addition of 1 M hydrochloric acid with cooling. Transfer the mixture to a separatory funnel. Separate the ethereal layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the ethereal layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation. The crude **4-Heptanol** can be purified by fractional distillation under reduced pressure.

Oxidation of **4-Heptanol** to **4-Heptanone**

This protocol describes the oxidation of **4-Heptanol** to the corresponding ketone, 4-heptanone, using an oxidizing agent such as pyridinium chlorochromate (PCC).

Materials:

- **4-Heptanol**
- Pyridinium chlorochromate (PCC)

- Anhydrous dichloromethane
- Silica gel
- Diethyl ether

Procedure:

- Reaction Setup: In a round-bottom flask, suspend PCC in anhydrous dichloromethane.
- Addition of Alcohol: Add a solution of **4-Heptanol** in anhydrous dichloromethane to the PCC suspension in one portion.
- Reaction Monitoring: Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Purification: Remove the solvent from the filtrate by rotary evaporation. The resulting crude 4-heptanone can be purified by distillation.

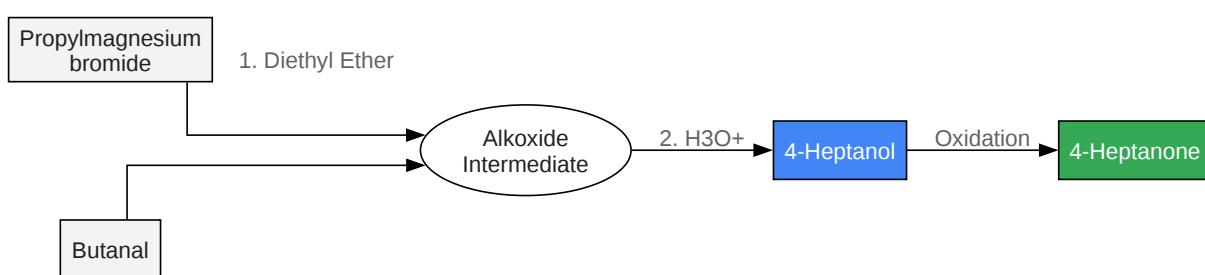
Biological Interactions and Signaling

While not a primary signaling molecule, **4-Heptanol** can influence cellular processes, notably through its effects on cell membrane properties. Its role as a gap junction inhibitor and a membrane fluidizing agent can indirectly affect signaling pathways that rely on membrane-bound proteins. For instance, alterations in membrane fluidity can impact the clustering and activity of receptors like the epidermal growth factor receptor (EGFR).

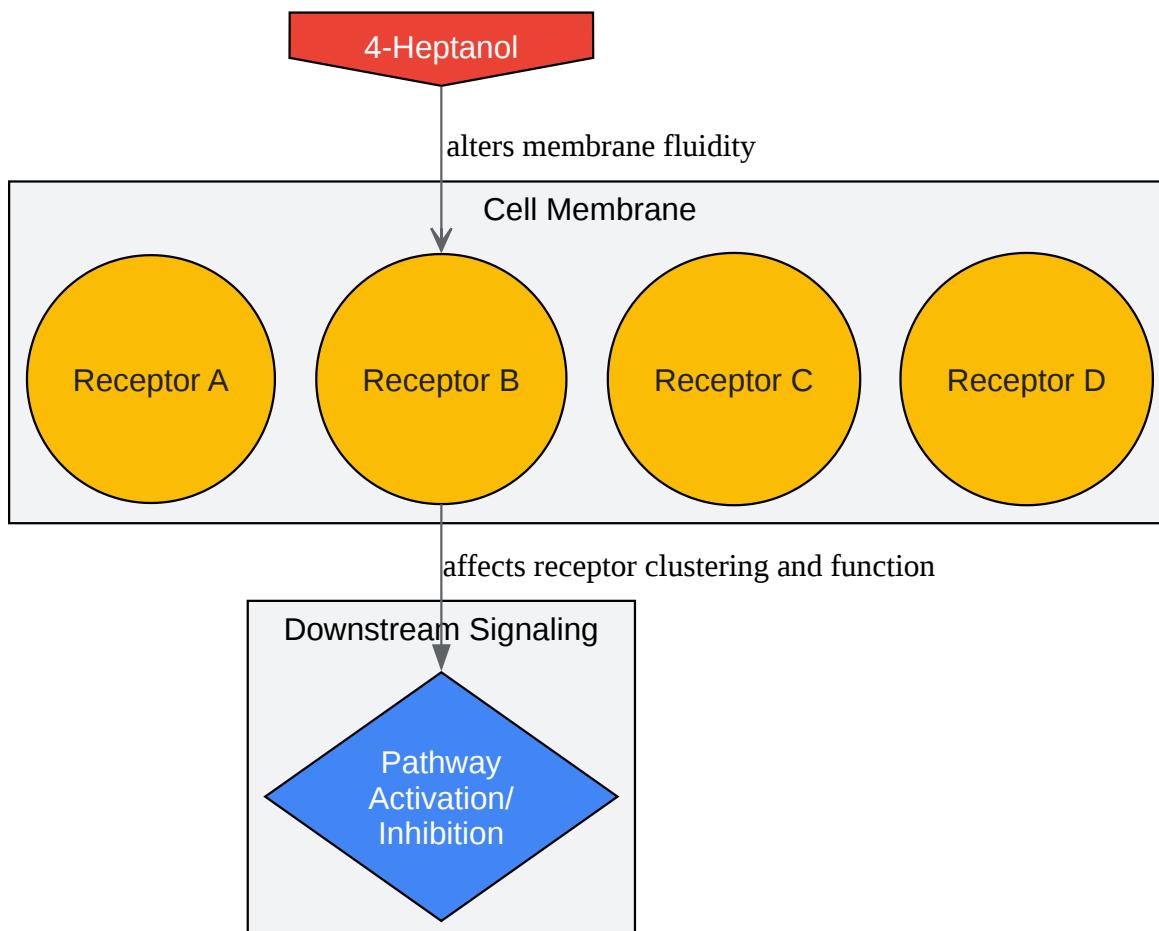
Visualizations

The following diagrams illustrate the synthetic pathway to **4-Heptanol** and its subsequent oxidation, as well as a conceptual representation of its effect on cell membrane dynamics.

PCC

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Synthesis of **4-Heptanol** via Grignard reaction and its oxidation to **4-Heptanone**.

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References

- 1. 4-Heptanol CAS 589-55-9|For Research Use Only [benchchem.com]
- 2. Reddit - The heart of the internet [reddit.com]

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